

# A Comprehensive Technical Guide to 2-Methoxybenzoic acid-d3

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## Compound of Interest

Compound Name: 2-Methoxybenzoic acid-d3

Cat. No.: B127334

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For researchers, scientists, and professionals in the realm of drug development and metabolic studies, the use of isotopically labeled compounds is indispensable. This guide provides an in-depth overview of **2-Methoxybenzoic acid-d3**, a deuterated analog of 2-Methoxybenzoic acid, highlighting its chemical properties, synthesis, analytical characterization, and applications, with a focus on its role as a valuable tool in scientific research.

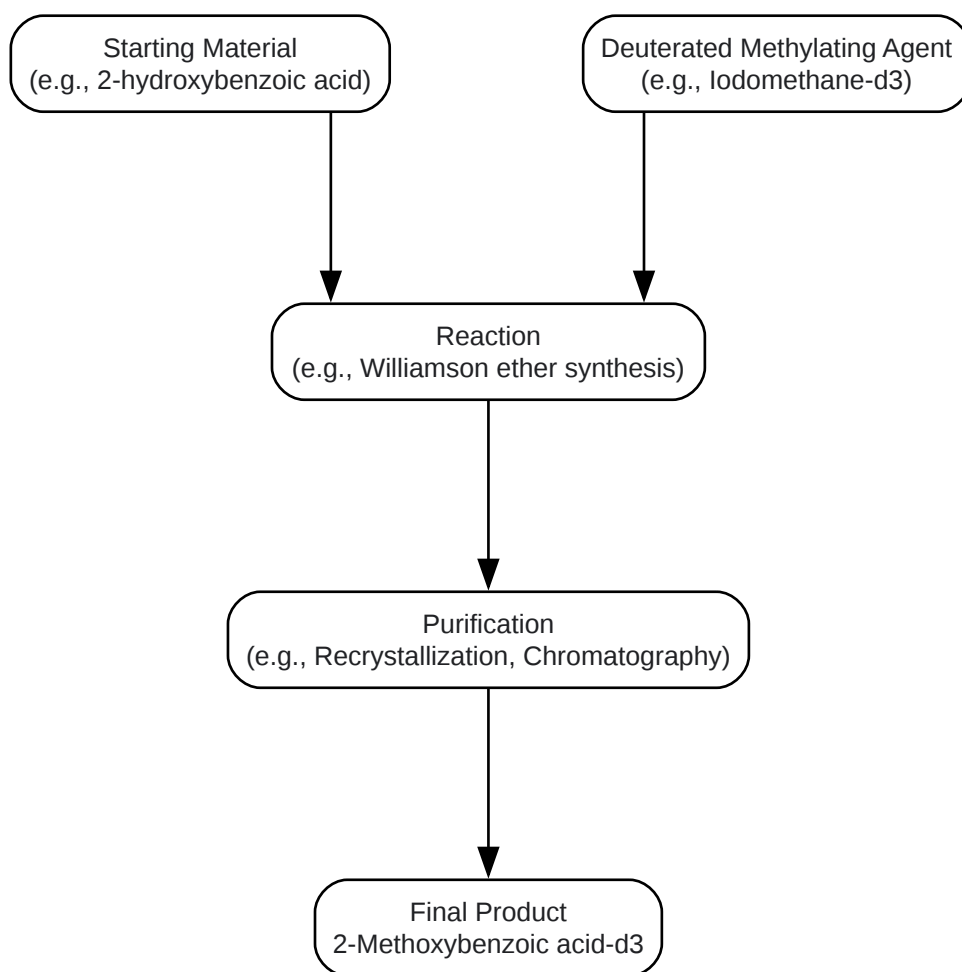
## Chemical and Physical Properties

**2-Methoxybenzoic acid-d3** is a stable, isotopically labeled form of 2-Methoxybenzoic acid, also known as o-anisic acid. The deuterium atoms are incorporated into the methoxy group, which makes it an ideal internal standard for mass spectrometry-based quantification assays. A summary of its key chemical properties, along with those of its non-deuterated counterpart, is presented below for comparison.

Property	2-Methoxybenzoic acid-d3	2-Methoxybenzoic acid
CAS Number	96739-36-5[1]	579-75-9[2][3]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> D <sub>3</sub> O <sub>3</sub> [1]	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub> [2][3]
Molecular Weight	155.17 g/mol [1]	152.15 g/mol [2][3]
Synonyms	-	o-Anisic acid, O-Methylsalicylic acid[2][3]
Appearance	White to off-white crystalline powder	White odorless powder[2]
Melting Point	-	98-100 °C[4]
Boiling Point	-	~275 °C[5]

## Synthesis of 2-Methoxybenzoic acid-d3

The synthesis of **2-Methoxybenzoic acid-d3** typically involves the introduction of a deuterated methyl group. While specific, detailed proprietary synthesis protocols are not publicly available, a general synthetic approach can be conceptualized. A common method would involve the methylation of a suitable precursor, such as 2-hydroxybenzoic acid (salicylic acid), using a deuterated methylating agent like iodomethane-d3 or dimethyl-d6 sulfate.



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Conceptual synthesis workflow for **2-Methoxybenzoic acid-d3**.

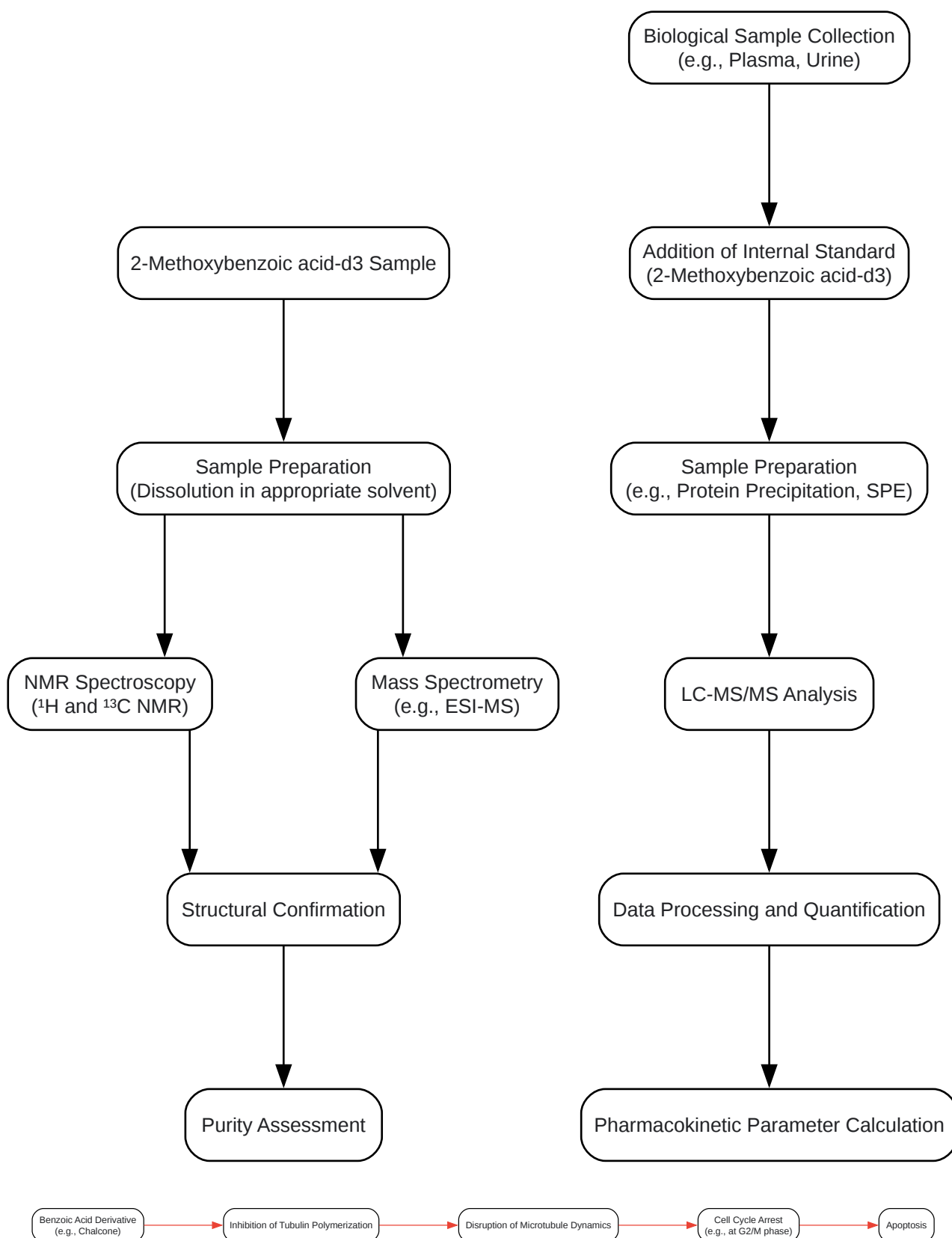
## Analytical Characterization

The definitive identification and purity assessment of **2-Methoxybenzoic acid-d3** are crucial for its use in quantitative studies. A combination of spectroscopic techniques is employed for this purpose.

Experimental Protocols:

A generalized workflow for the analytical characterization of **2-Methoxybenzoic acid-d3** would involve the following steps:

- Sample Preparation: Dissolve an accurately weighed amount of the compound in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) for NMR analysis or in a volatile organic solvent (e.g., methanol, acetonitrile) for mass spectrometry.
- NMR Spectroscopy:
  - $^1\text{H}$  NMR: Acquire a proton NMR spectrum to confirm the absence of protons on the methoxy group and to verify the signals corresponding to the aromatic protons.
  - $^{13}\text{C}$  NMR: Acquire a carbon-13 NMR spectrum to confirm the presence of all carbon atoms in the molecule and to observe the characteristic triplet for the deuterated methoxy carbon due to C-D coupling.
- Mass Spectrometry (MS):
  - Utilize techniques such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS) to determine the molecular weight of the compound. The mass spectrum should show a molecular ion peak corresponding to the mass of the deuterated compound (155.17 g/mol ).

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## References

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